

An In-Depth Technical Guide to 6,7-Dimethylquinoline-2,3-dicarboxylic acid

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Compound of Interest

Compound Name: 6,7-Dimethylquinoline-2,3-dicarboxylic acid

CAS No.: 948294-45-9

Cat. No.: B1369036

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For Researchers, Scientists, and Drug Development Professionals

Introduction: The Quinoline Scaffold and the Promise of 6,7-Dimethylquinoline-2,3-dicarboxylic acid

The quinoline ring system is a privileged scaffold in medicinal chemistry, forming the core of numerous natural products and synthetic compounds with a broad spectrum of biological activities.^[1] Its derivatives have been extensively investigated and developed as anticancer, antimicrobial, anti-inflammatory, and antimalarial agents.^[1] The dicarboxylic acid functionalization at the 2 and 3-positions of the quinoline nucleus introduces unique structural features that can influence the molecule's physicochemical properties, metal-chelating abilities, and interactions with biological targets.

This technical guide focuses on a specific, yet underexplored, member of this family: **6,7-Dimethylquinoline-2,3-dicarboxylic acid** (CAS Number: 948294-45-9). The introduction of

methyl groups at the 6 and 7-positions can significantly impact the molecule's lipophilicity, metabolic stability, and binding affinity to target proteins. This document provides a comprehensive overview of its synthesis, physicochemical properties, and potential therapeutic applications, drawing upon established chemical principles and data from structurally related compounds to offer insights for researchers in drug discovery and development.

Physicochemical Properties

A foundational understanding of the physicochemical properties of **6,7-Dimethylquinoline-2,3-dicarboxylic acid** is crucial for its application in research and development.

Property	Value	Source
CAS Number	948294-45-9	
Molecular Formula	C ₁₃ H ₁₁ NO ₄	[2]
Molecular Weight	245.23 g/mol	[2]
Appearance	Solid (predicted)	-
Solubility	Predicted to be soluble in organic solvents like DMSO and methanol.	-
pKa	The presence of two carboxylic acid groups suggests two acidic pKa values, likely in the range of 2-5.	-

Spectroscopic Characterization (Predicted)

While experimental spectroscopic data for this specific compound is not readily available in the public domain, its structural features allow for the prediction of its key spectral characteristics:

- ¹H NMR:** The proton NMR spectrum is expected to show distinct signals for the aromatic protons on the quinoline ring, two singlets for the methyl groups at the 6 and 7-positions, and a broad signal for the acidic protons of the carboxylic acids. The chemical shifts of the

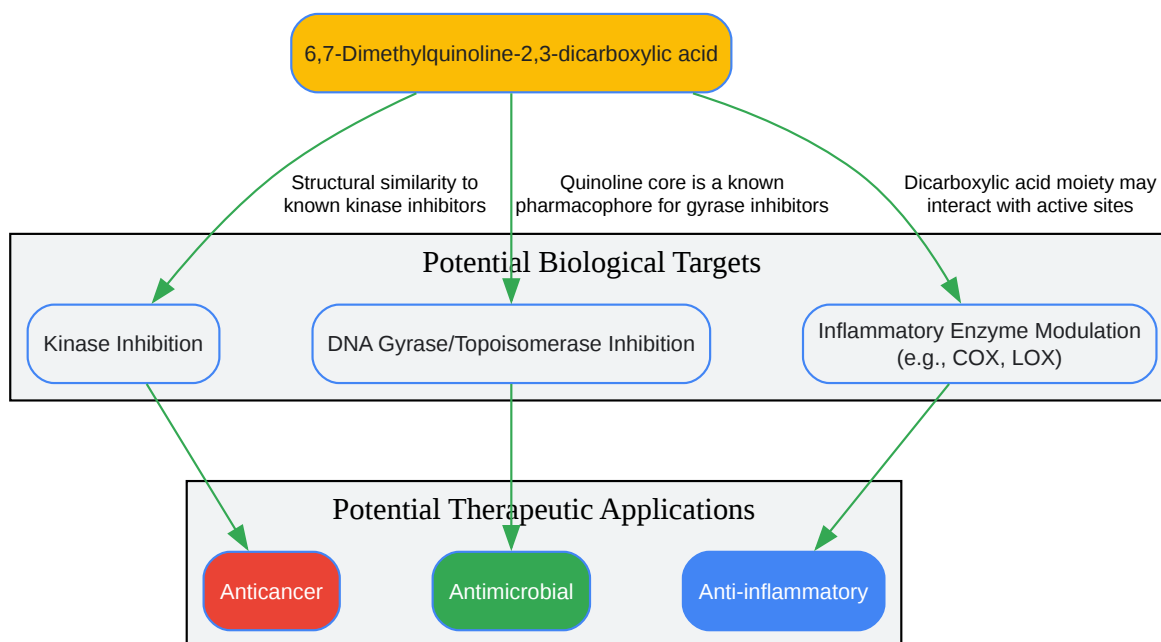
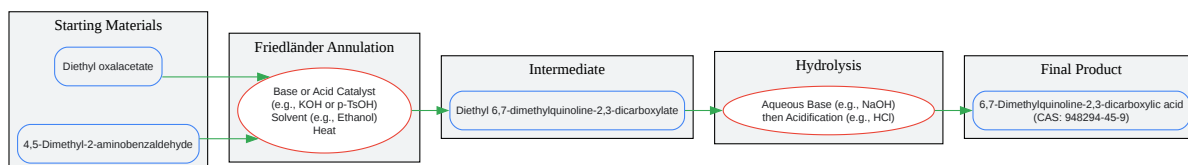
aromatic protons would be influenced by the electron-withdrawing carboxylic acid groups and the electron-donating methyl groups.

- ¹³C NMR: The carbon NMR spectrum would display signals for the eleven carbons of the quinoline ring system, two carbons from the methyl groups, and two carbons from the carboxyl groups. The chemical shifts of the carbons in the heterocyclic ring would be deshielded due to the influence of the nitrogen atom and the carboxylic acid substituents.
- IR Spectroscopy: The infrared spectrum would be characterized by strong absorption bands corresponding to the C=O stretching of the carboxylic acid groups (typically around 1700-1730 cm⁻¹) and a broad O-H stretching band (around 2500-3300 cm⁻¹). Aromatic C-H and C=C stretching vibrations would also be present.
- Mass Spectrometry: The mass spectrum would show a molecular ion peak corresponding to the molecular weight of the compound (245.23 g/mol). Fragmentation patterns would likely involve the loss of CO₂ and other characteristic cleavages of the quinoline ring.

Synthesis of 6,7-Dimethylquinoline-2,3-dicarboxylic acid

A specific, detailed synthesis protocol for **6,7-Dimethylquinoline-2,3-dicarboxylic acid** is not currently published in peer-reviewed literature. However, based on well-established methods for quinoline synthesis, a plausible and efficient route can be designed utilizing the Friedländer Annulation.^{[3][4]} This reaction involves the condensation of an o-aminoaryl aldehyde or ketone with a compound containing an α-methylene group adjacent to a carbonyl group.^[4]

A proposed synthetic pathway is outlined below:



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Sources

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